

Application Notes and Protocols for Oncrasin-72 in Mouse Xenograft Models

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Compound of Interest

Compound Name: Oncrasin-72

Cat. No.: B1677299

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Introduction

Oncrasin-72, also known as NSC-743380, is a potent analog of oncrasin-1, a small molecule identified through synthetic lethality screening against K-Ras mutant tumor cells.^[1] It functions as an RNA polymerase II inhibitor and demonstrates significant antitumor activity by modulating multiple cancer-related signaling pathways.^{[2][3][4]} Mechanistic studies have revealed that **Oncrasin-72** induces JNK activation and inhibits the JAK2/STAT3 signaling cascade, leading to the suppression of cyclin D1 expression and subsequent cancer cell death.^{[1][3][5]} This document provides detailed protocols for the utilization of **Oncrasin-72** in mouse xenograft models, specifically using the A498 human renal cancer cell line, along with a summary of its quantitative data and a visual representation of its mechanism of action.

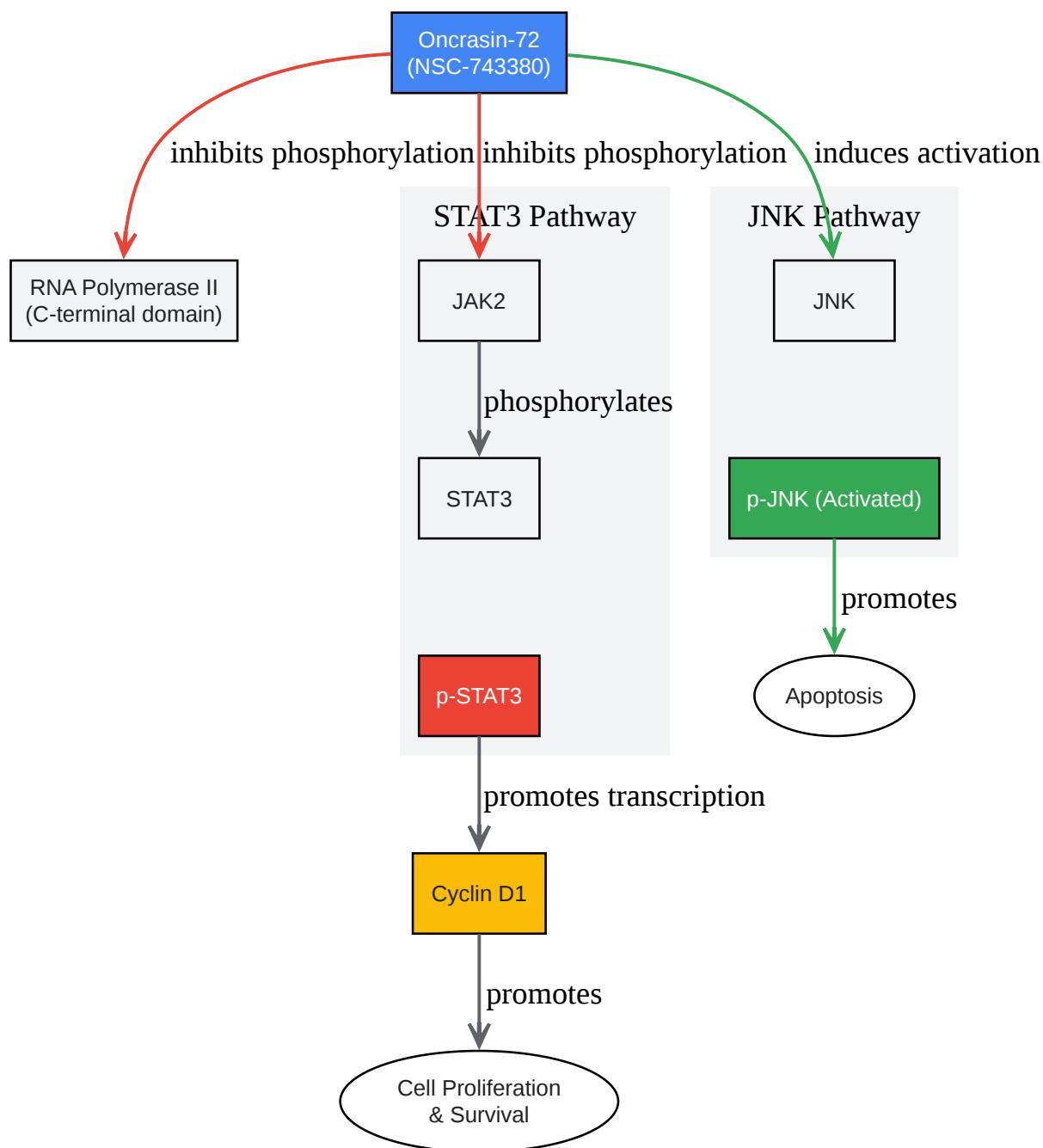
Quantitative Data Summary

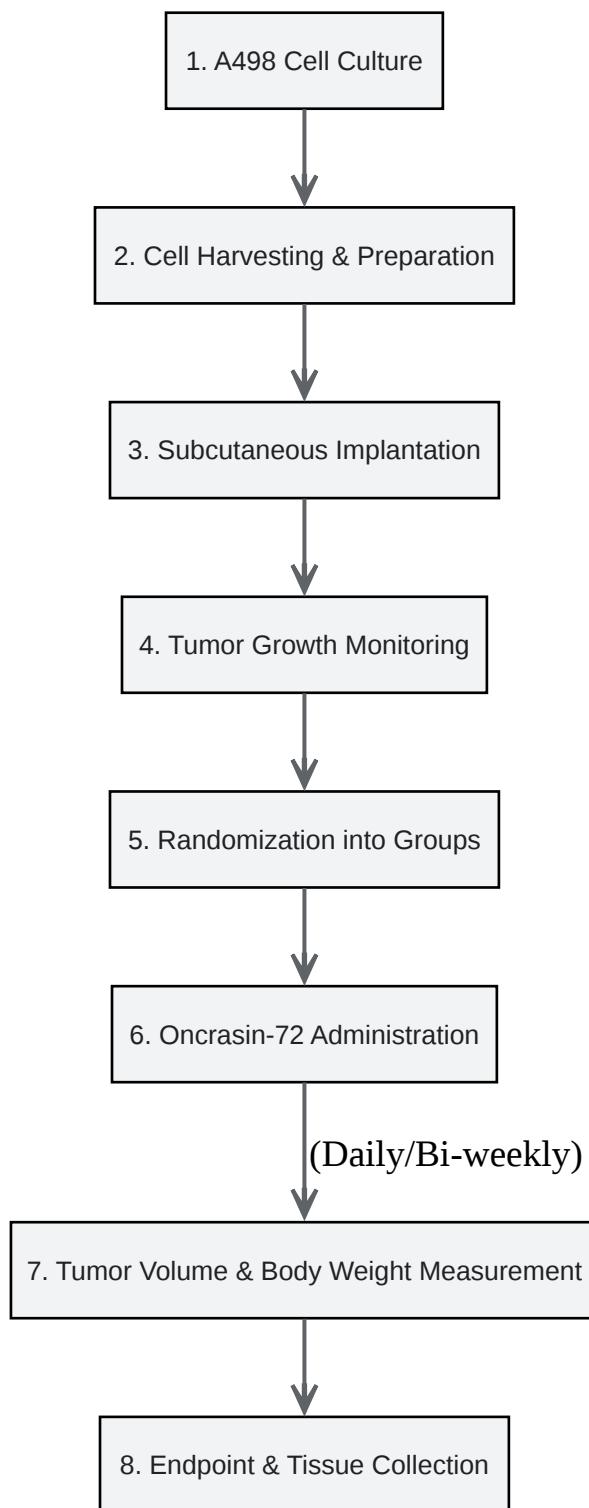
The following table summarizes the key quantitative data for **Oncrasin-72**, highlighting its potency in both in vitro and in vivo settings.

Parameter	Value	Cell Line/Model	Reference
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In Vitro Efficacy			
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50% Growth-Inhibitory Concentration (GI ₅₀)	≤ 10 nM	Eight of the most sensitive cell lines in the NCI-60 panel	[1]
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In Vivo Efficacy			
<hr/>			
Effective Dose Range	67 mg/kg to 150 mg/kg	A498 human renal cancer xenograft in nude mice	[1] [4]
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Outcome	Complete tumor regression	A498 human renal cancer xenograft in nude mice	[1] [4]
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Signaling Pathway

Oncrasin-72 exerts its antitumor effects through the modulation of key signaling pathways involved in cell proliferation and survival. The diagram below illustrates the proposed mechanism of action.



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References

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